

Structural Elucidation of 2-Chloro-5-methylbenzenecarboximidamide

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Compound of Interest

Compound Name: 2-Chloro-5-methylbenzenecarboximidamide
CAS No.: 1260797-47-4
Cat. No.: B2908232

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Technical Guide | Version 1.0

Executive Summary & Pharmacophore Context

2-Chloro-5-methylbenzenecarboximidamide ($C_8H_9ClN_2$) is a critical building block in medicinal chemistry, particularly as a P1 ligand for trypsin-like serine proteases (e.g., Thrombin, Factor Xa). The highly basic amidine group mimics the arginine side chain, forming salt bridges with the Asp189 residue in the protease specificity pocket.

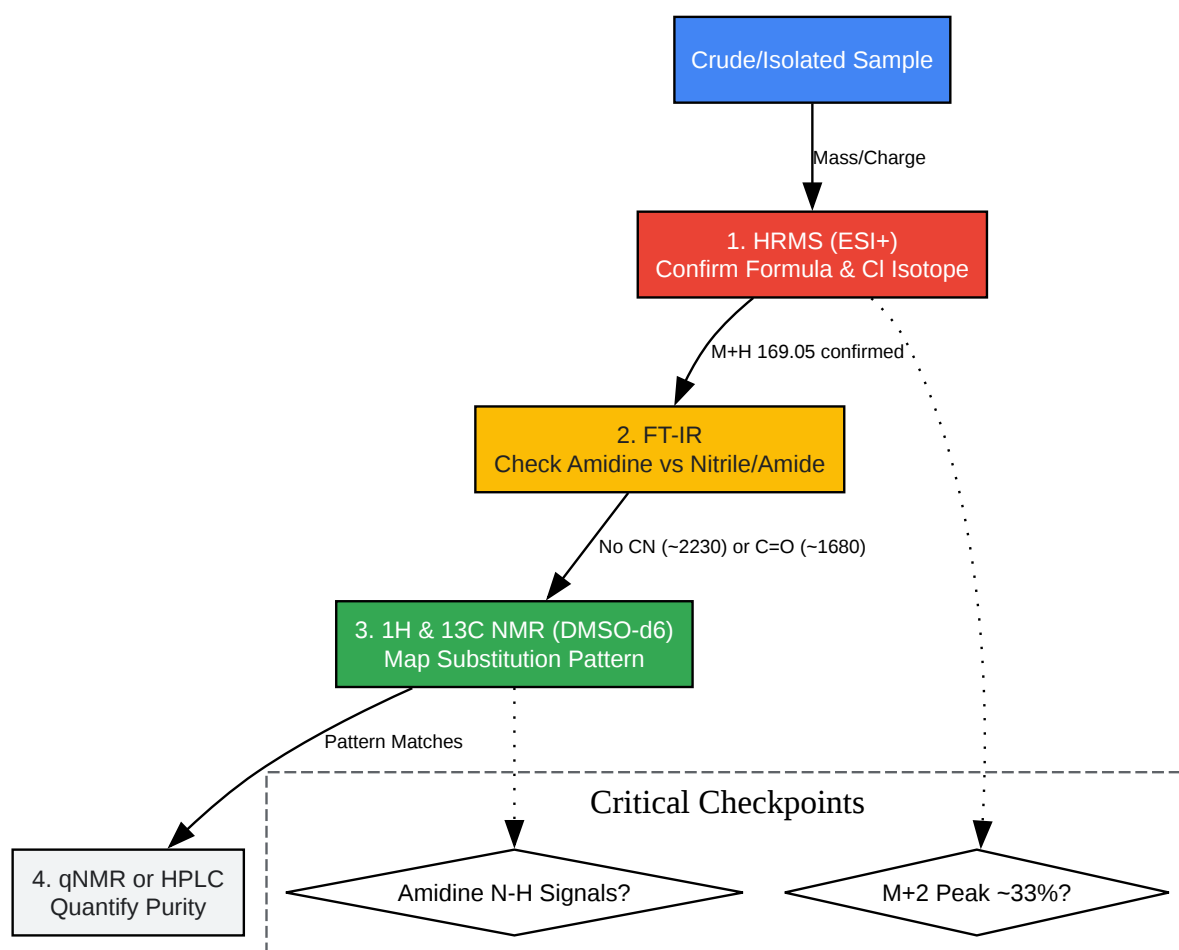
The structural integrity of this compound is often compromised by two primary impurities arising from its synthesis (typically via the Pinner reaction):

- 2-Chloro-5-methylbenzonitrile (Starting material).
- 2-Chloro-5-methylbenzamide (Hydrolysis byproduct).

This guide provides a self-validating analytical workflow to unambiguously confirm the amidine structure, assess the halogenation pattern, and quantify solvates or salts (e.g., HCl).

Analytical Workflow

The following decision tree illustrates the logical flow for confirming the structure, distinguishing it from common synthetic byproducts.



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Figure 1: Step-by-step structural validation workflow. HRMS confirms the elemental composition, while NMR maps the regiochemistry.

Spectroscopic Characterization

High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and chlorine substitution.

- Ionization: ESI+ (Electrospray Ionization).

- Target Mass (Monoisotopic):

m/z

.

- Isotope Pattern (Critical):

- The presence of a single Chlorine atom must be validated by the M+2 peak (^{37}Cl isotope).

- Expected Ratio: The intensity of the peak at

should be approximately 32-33% of the base peak (

).

- Interpretation: If the M+2 peak is <5%, the chlorine is absent (incorrect starting material). If ~66% or higher, multiple chlorines are present.

Infrared Spectroscopy (FT-IR)

Objective: Distinguish the amidine function from nitrile precursors and amide hydrolysis products.

Functional Group	Frequency (cm^{-1})	Diagnostic Feature
Amidine (N-H)	3100–3400	Broad, strong stretching bands (often multiple due to salts).
Amidine (C=N)	1600–1630	Strong stretch. Key diagnostic.
Nitrile (Impurity)	~2230	Sharp, weak-to-medium. Must be absent.
Amide C=O (Impurity)	1660–1690	Strong, sharp. Must be absent.

Nuclear Magnetic Resonance (NMR)

Objective: Establish the 1,2,5-substitution pattern and confirm the oxidation state of the benzylic carbon (Amidine).

Solvent Choice: DMSO- d_6 is mandatory. In $CDCl_3$, amidine protons are often broad or invisible due to exchange. DMSO stabilizes the protonated amidine tautomers, often revealing distinct N-H signals.

1H NMR Assignment (400 MHz, DMSO- d_6)

- Amidine Protons (δ 9.0–9.6 ppm):
 - Typically appear as two broad singlets (2H each) or one very broad signal (4H) if the rotation around the C–N bond is restricted (common in salts).
 - Validation: Add D_2O ; these peaks must disappear (exchangeable).
- Aromatic Region (δ 7.3–7.8 ppm):
 - The 1,2,5-substitution creates a specific coupling pattern between protons H3, H4, and H6.
 - H3 (Ortho to Cl): Doublet (4H). Deshielded by Cl.
 - H4 (Meta to Amidine): Doublet of Doublets (4H). Couplings to H3 (ortho) and H6 (meta).
 - H6 (Ortho to Amidine): Small Doublet (2H). Deshielded by the Amidine group.
- Methyl Group (δ ~2.35 ppm):
 - Sharp Singlet (3H).

¹³C NMR Assignment (100 MHz, DMSO-d₆)

Carbon Position	Type	Chemical Shift (δ ppm)	Assignment Logic
C-7	C=N	162.0 – 165.0	Characteristic Amidine signal.
C-1	Quat	130.0 – 135.0	Ipso to Amidine.
C-2	Quat	130.0 – 132.0	Ipso to Chlorine.
C-5	Quat	135.0 – 138.0	Ipso to Methyl.
C-3, C-4, C-6	CH	128.0 – 132.0	Aromatic CH signals.
C-8	CH ₃	20.0 – 21.0	Methyl group.

Experimental Protocol: Characterization

This protocol ensures high-fidelity data acquisition, minimizing solvent effects and exchange broadening.

Step 1: Sample Preparation

- Mass: Weigh 10–15 mg of the solid compound.
- Solvent: Dissolve in 0.6 mL of DMSO-d₆ (99.9% D).
 - Note: Do not use CDCl₃ or Methanol-d₄ for primary characterization, as proton exchange will obscure the critical amidine N-H protons.
- Filtration: If the solution is cloudy (inorganic salts from synthesis), filter through a cotton plug into the NMR tube.

Step 2: Acquisition Parameters

- ¹H NMR:
 - Pulse angle: 30°.

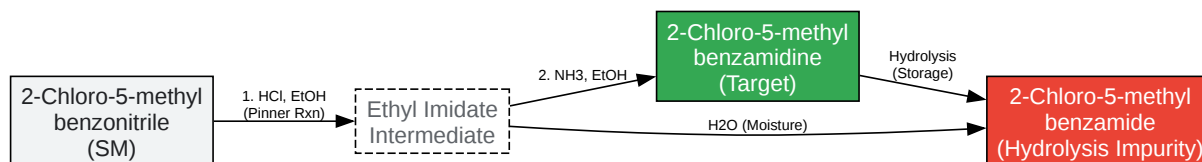
- Relaxation delay (D1): ≥ 1.0 s (ensure integration accuracy for the methyl group).
- Scans: 16 (sufficient for >10 mg).
- ^{13}C NMR:
 - Scans: ≥ 512 (Quaternary carbons C1, C2, C5, and C7 require high S/N).
 - Decoupling: Proton-decoupled.

Step 3: Data Processing

- Reference the spectrum to the DMSO residual peak (δ 2.50 ppm for ^1H , δ 39.5 ppm for ^{13}C).
- Integrate the Methyl singlet (set to 3.00 H).
- Verify the aromatic region integrates to 3.00 H total.
- Verify the Amidine region (if visible) integrates to $\sim 3\text{--}4$ H (depending on salt form/protonation).

Synthesis & Impurity Pathway Visualization

Understanding the origin of the compound aids in identifying spectral anomalies.



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Figure 2: Synthetic pathway via Pinner reaction showing the origin of the primary amide impurity.

References

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